

Application of (4-Bromobutoxy)(tert-butyl)dimethylsilane in Pharmaceutical Synthesis

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Compound of Interest

Compound Name: (4-Bromobutoxy)(tert-butyl)dimethylsilane

Cat. No.: B1269809

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Introduction

(4-Bromobutoxy)(tert-butyl)dimethylsilane is a bifunctional chemical intermediate of significant interest in contemporary pharmaceutical synthesis. Its primary application lies in its use as a linker molecule in the construction of Proteolysis Targeting Chimeras (PROTACs).^{[1][2][3][4]} PROTACs are innovative heterobifunctional molecules engineered to co-opt the body's natural protein degradation machinery to eliminate specific target proteins associated with disease. This document provides detailed application notes and protocols for the use of **(4-Bromobutoxy)(tert-butyl)dimethylsilane** in the synthesis of these advanced therapeutic agents.

A PROTAC molecule is comprised of three key components: a ligand that binds to a target protein of interest, a ligand that recruits an E3 ubiquitin ligase, and a chemical linker that connects the two. By bringing the target protein and the E3 ligase into close proximity, the PROTAC facilitates the ubiquitination of the target protein, marking it for degradation by the proteasome. The linker's length, flexibility, and chemical nature are critical for the efficacy of the PROTAC. **(4-Bromobutoxy)(tert-butyl)dimethylsilane** offers a versatile four-carbon aliphatic chain, with a reactive bromo group for nucleophilic substitution and a tert-butyldimethylsilyl (TBDMS) protected hydroxyl group. The TBDMS group provides stability during synthesis and

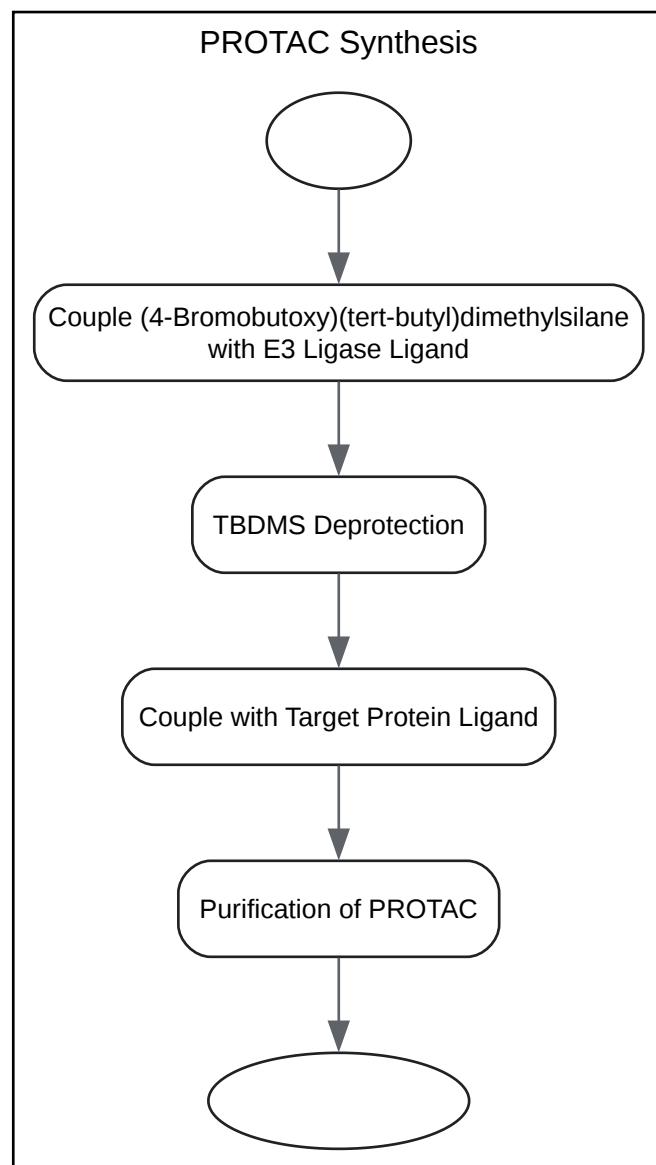
can be selectively removed in a later step to reveal a hydroxyl group for further conjugation or to remain as a terminal group in the final PROTAC.

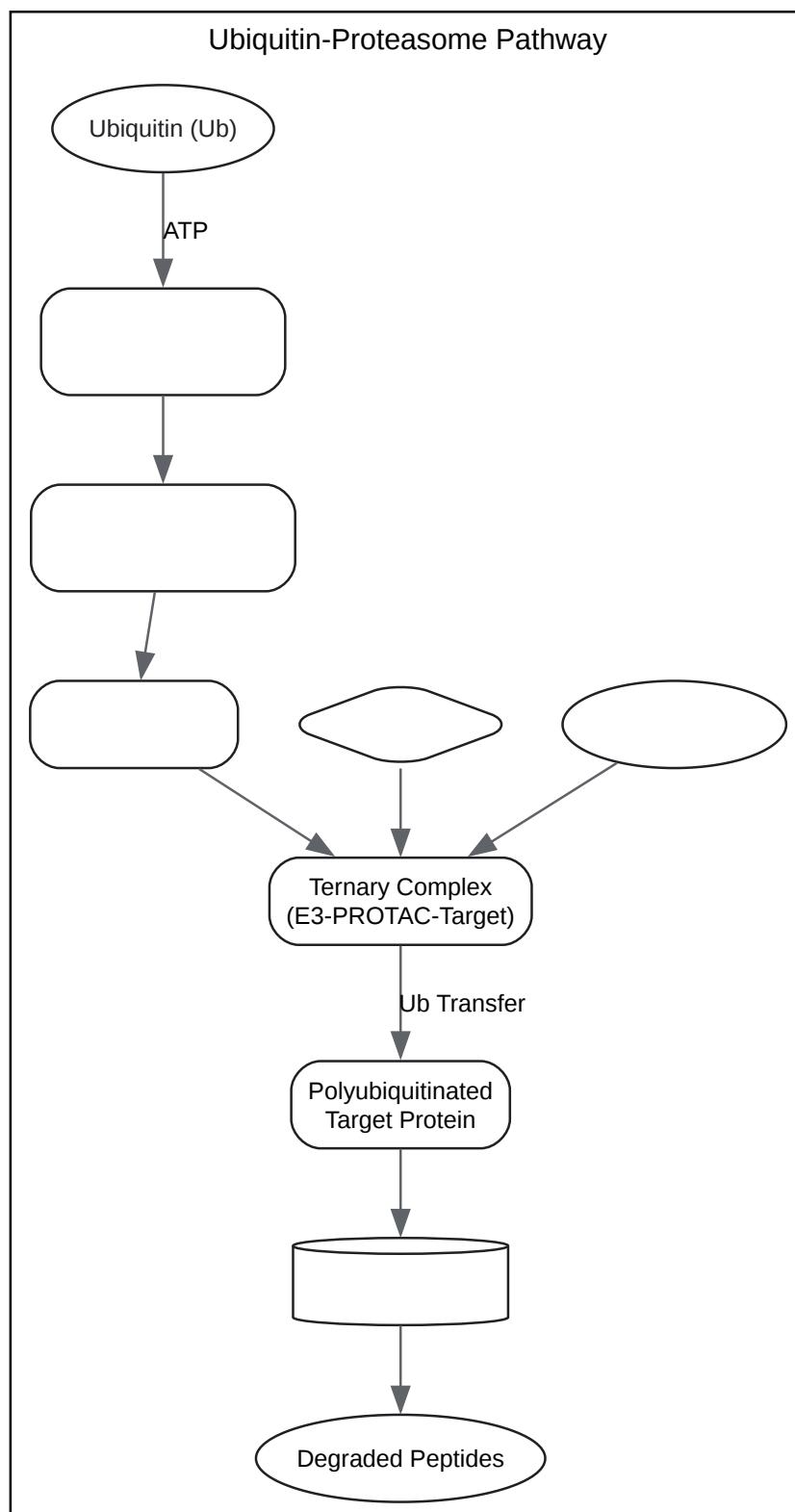
Key Features of (4-Bromobutoxy)(tert-butyl)dimethylsilane

Property	Value
Molecular Formula	C ₁₀ H ₂₃ BrOSi
Molecular Weight	267.28 g/mol
CAS Number	89043-32-3
Functional Groups	Bromo, TBDMS-protected hydroxyl
Primary Application	PROTAC Linker

PROTAC Synthesis Workflow

The synthesis of a PROTAC using **(4-Bromobutoxy)(tert-butyl)dimethylsilane** typically follows a sequential coupling strategy. The bromo-functionalized end of the linker is first reacted with either the E3 ligase ligand or the target protein ligand. Following this initial coupling, the TBDMS protecting group on the other end of the linker is removed to reveal a hydroxyl group, which is then conjugated to the second ligand. The order of coupling can be varied depending on the specific chemistry of the ligands.



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